

# Standard Operating Procedure: 5-Carboxyvanillic Acid Disposal

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 5-Carboxyvanillic acid

CAS No.: 2134-91-0

Cat. No.: B1200343

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## Executive Summary & Scientific Context

**5-Carboxyvanillic acid** (4-hydroxy-5-methoxyisophthalic acid) is a dicarboxylic acid derivative often utilized in lignin degradation studies and metabolic profiling.<sup>[1][2]</sup> Unlike simple vanillic acid, the presence of a second carboxyl group at the C5 position significantly alters its pKa and solubility profile.<sup>[1]</sup>

While often classified as a low-hazard research chemical, its phenolic and acidic moieties present specific chemical incompatibilities.<sup>[1]</sup> Improper disposal—specifically commingling with strong oxidizers or alkaline waste streams—can lead to exothermic neutralization or the formation of toxic quinones.<sup>[1]</sup>

This guide moves beyond basic compliance, establishing a self-validating disposal workflow designed to protect both the researcher and the downstream waste management chain.

## Hazard Characterization & PPE

Before disposal, you must validate the state of the material.<sup>[1]</sup> Treat **5-Carboxyvanillic acid** as a Chemical Irritant with potential for serious eye damage.<sup>[1][3][4][5]</sup>

## Personal Protective Equipment (PPE) Matrix

Component	Specification	Rationale
Gloves	Nitrile (Min 0.11 mm thickness)	Prevents dermal absorption of phenolic rings.[1] Latex is permeable to many organic acids.[1]
Eye Protection	ANSI Z87.1 Chemical Splash Goggles	Critical: The dicarboxylic nature increases ocular irritation risks (H319) compared to neutral solids.[1]
Respiratory	N95 (if powder) or Fume Hood	Prevents inhalation of fine particulates (H335) during weighing or transfer.[1]
Body	Lab Coat (Buttoned, Knee-length)	Standard protection against solid particulate accumulation on clothing.[1]

## Chemical Segregation (The "Kill Step")

The most common error in organic acid disposal is improper segregation. You must isolate **5-Carboxyvanillic acid** from incompatible waste streams before it enters the waste container.[1]

- INCOMPATIBLE: Strong Oxidizers (e.g., Nitric Acid, Peroxides).[1]
  - Risk:[4][5][6] Rapid oxidation of the phenolic ring can generate heat and pressure.[1]
- INCOMPATIBLE: Strong Bases (e.g., Sodium Hydroxide, Ammonia).[1]
  - Risk:[4][5][6] Exothermic acid-base neutralization.[1] While not explosive, the heat generated in a closed waste drum can compromise container integrity.[1]
- COMPATIBLE: Other non-halogenated organic acids (e.g., Acetic acid, Benzoic acid).[1]

## Step-by-Step Disposal Protocol

### Scenario A: Solid Waste (Pure Powder)

Used for expired stock or spilled solids.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.[1] Avoid metal containers due to potential corrosion over time.[1]
- Transfer: Carefully transfer the solid using a chemically inert scoop.[1] Do not generate dust. [1][5]
- Labeling: Apply a hazardous waste label immediately.[1]
  - Chemical Name: **5-Carboxyvanillic Acid** (Solid).[1][2][7][8]
  - Hazard Checkbox: "Irritant" and "Toxic" (conservative classification).[1]
  - Constituents: 100%.[1][9]
- Storage: Store in the "Solid Organic Waste" satellite accumulation area.

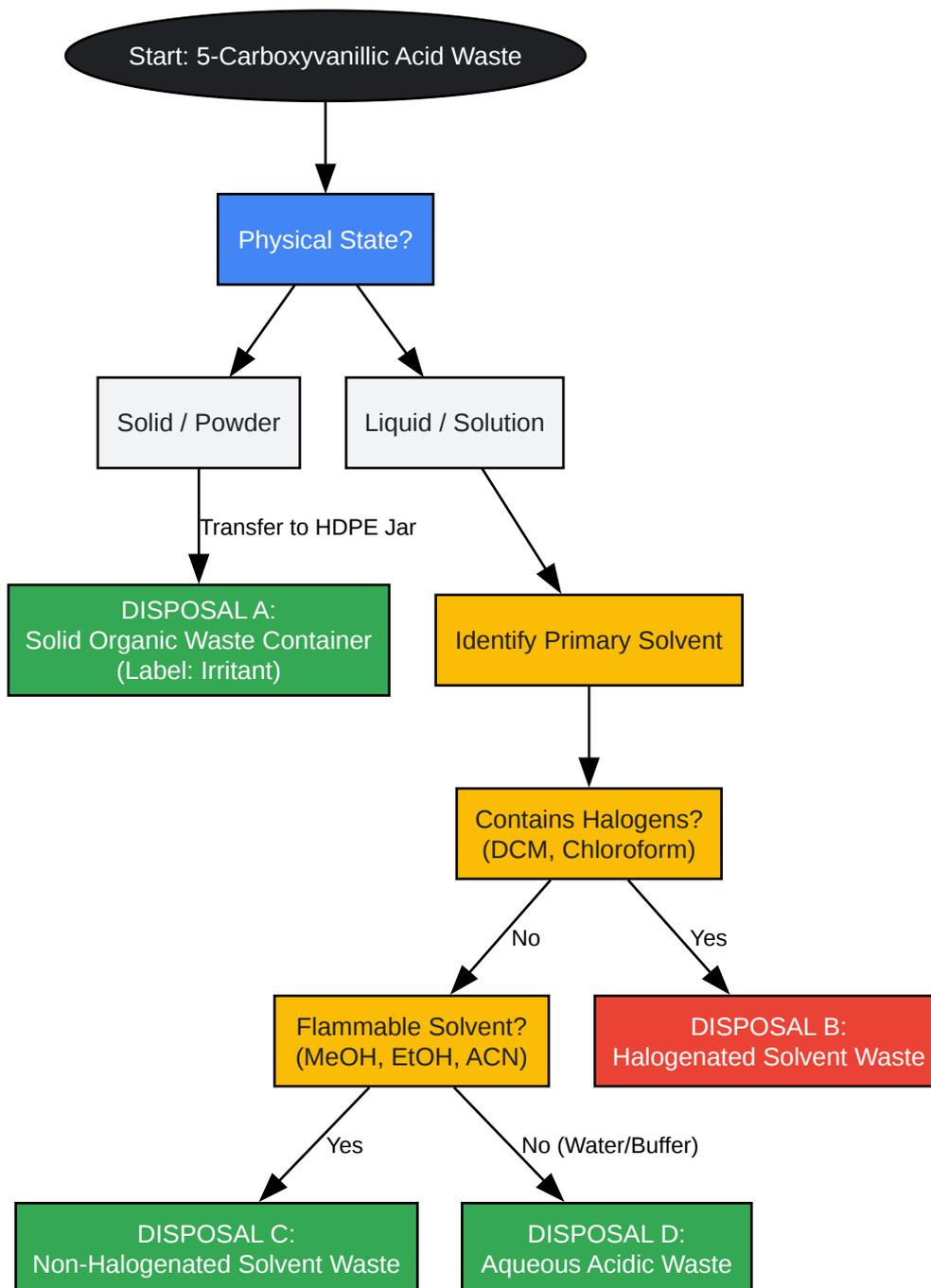
## Scenario B: Liquid Waste (Solvated)

Used for HPLC effluent or reaction mixtures.[1]

- Solvent Identification: Determine the primary solvent (e.g., Methanol, DMSO, Water).[1]
- Segregation Check:
  - If dissolved in Methanol/Acetonitrile: Dispose in "Flammable Organic Solvents (Non-Halogenated)".
  - If dissolved in Dichloromethane (DCM): Dispose in "Halogenated Organic Solvents".[1]
  - If dissolved in Aqueous Buffer (Acidic): Dispose in "Aqueous Acidic Waste".[1]
- pH Check: If the solution is highly acidic (pH < 2), ensure the waste container is rated for corrosives.[1]
- Labeling: List "**5-Carboxyvanillic acid**" as a trace contaminant (<1%) on the solvent waste tag.[1]

## Operational Workflow Diagram

The following logic gate ensures you select the correct waste stream every time.



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Figure 1: Decision tree for segregating **5-Carboxyvanillic acid** waste based on physical state and solvent carrier.[1]

## Emergency Spill Procedures

Do not attempt to clean spills >50g unless trained in HAZMAT response.

- Isolate: Demarcate the area.[1]
- Protect: Don goggles and nitrile gloves immediately.[1]
- Contain:
  - Dry Spill: Cover with a dust suppressant (or wet paper towel) to prevent airborne particles. [1] Sweep gently into a dustpan.[1] Do not use a standard vacuum (risk of aerosolization). [1][6]
  - Wet Spill: Absorb with vermiculite or clay-based absorbent pads.[1]
- Decontaminate: Wipe the surface with a mild soap solution (pH 7-9) to neutralize trace acidity.[1]
- Dispose: Place all cleanup materials (gloves, towels, absorbent) into a clear plastic bag, seal it, and place it in the Solid Hazardous Waste drum.

## Regulatory & Compliance Codes

When filling out your institution's waste manifest, use the following codes. Note that **5-Carboxyvanillic acid** is not a P-listed or U-listed waste (RCRA), so it defaults to characteristic descriptions.[1]

Regulatory Body	Code	Description
GHS	H319, H315	Causes serious eye irritation; Causes skin irritation.[1]
RCRA (USA)	Not Listed	Dispose as non-regulated chemical waste unless mixed with solvents.[1]
RCRA (Mixtures)	D001	If dissolved in flammable solvents (Flash point <60°C). [1]
RCRA (Mixtures)	D002	If dissolved in aqueous solution with pH < 2.[1][5]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 70551, **5-Carboxyvanillic acid**. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Substance Information: 4-hydroxy-5-methoxyisophthalic acid.[1][2] Retrieved from [\[Link\]](#)[1][2]

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## Sources

- 1. Vanillic Acid | C<sub>8</sub>H<sub>8</sub>O<sub>4</sub> | CID 8468 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 5-Carboxyvanillic acid | 2134-91-0 | Benchchem [[benchchem.com](https://benchchem.com)]
- 3. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 4. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 5. [fivestarchemicals.com](https://fivestarchemicals.com) [[fivestarchemicals.com](https://fivestarchemicals.com)]

- [6. lsuhsc.edu \[lsuhsc.edu\]](#)
- [7. biosynth.com \[biosynth.com\]](#)
- [8. 5-CARBOXYVANILLIC ACID | 2134-91-0 \[chemicalbook.com\]](#)
- [9. spectrumchemical.com \[spectrumchemical.com\]](#)
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